

Navigating the Risks: A Technical Guide to the Safe Handling of Dimethyl Bromomalonate

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Compound of Interest

Compound Name: Dimethyl bromomalonate

Cat. No.: B1294421

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For Researchers, Scientists, and Drug Development Professionals

Dimethyl bromomalonate is a valuable reagent in organic synthesis, particularly in the pharmaceutical industry, for the introduction of a malonate group. However, its utility is matched by its significant hazardous properties, necessitating stringent safety protocols. This technical guide provides an in-depth overview of the safety data for **dimethyl bromomalonate**, offering clear handling precautions to ensure the well-being of laboratory personnel and the integrity of research.

Hazard Identification and Classification

Dimethyl bromomalonate is classified as a corrosive substance that can cause severe skin burns and eye damage. It is also associated with respiratory irritation.^[1] The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals designates it with the signal word "Danger".^{[2][3]}

GHS Hazard Statements:

- H314: Causes severe skin burns and eye damage.^{[2][3]}

Physicochemical Properties

A thorough understanding of the physical and chemical properties of a substance is fundamental to its safe handling.

Property	Value	Source
Molecular Formula	C ₅ H ₇ BrO ₄	[2]
Molecular Weight	211.01 g/mol	[2]
Appearance	Liquid	
Boiling Point	105-108 °C at 11 mmHg	
Density	1.601 g/mL at 25 °C	
Flash Point	110 °C (230 °F) - closed cup	
Refractive Index	n ₂₀ /D 1.460	

Safe Handling and Storage Protocols

Adherence to strict handling and storage procedures is critical to minimize exposure and prevent accidents.

Personal Protective Equipment (PPE)

Appropriate PPE is the first line of defense against the hazards of **dimethyl bromomalonate**.

- Eye Protection: Chemical safety goggles and a face shield are mandatory to protect against splashes.[4]
- Skin Protection: Wear chemical-resistant gloves (e.g., elbow-length PVC gloves) and a PVC apron.[4] Protective overalls should also be worn.[4]
- Respiratory Protection: Work in a well-ventilated area, preferably under a chemical fume hood.[1][5] If there is a risk of overexposure, an approved respirator with a suitable filter (e.g., Type A-P) should be used.[4]

Engineering Controls

- Ventilation: Local exhaust ventilation is generally required to control vapor levels.[4]
- Safety Showers and Eyewash Stations: Ensure that safety showers and eyewash stations are readily accessible and in close proximity to the workstation.[1]

Handling Procedures

A systematic approach to handling **dimethyl bromomalonate** is essential for safety. The following workflow outlines the key steps from acquisition to disposal.



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Safe Handling Workflow

Storage Requirements

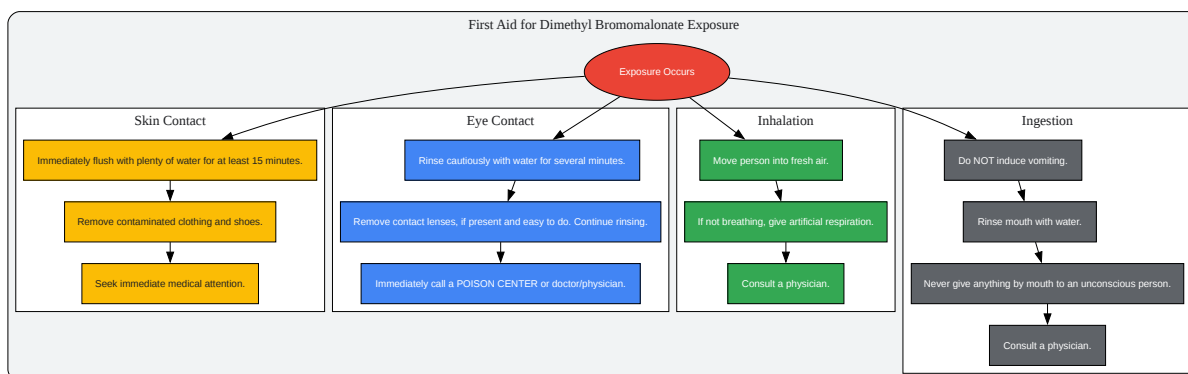
- Store in a cool, dry, and well-ventilated area designated as a corrosives area.[1]
- Keep containers tightly closed and upright to prevent leakage.[1][3]
- Store in the original container.[4] Glass containers are suitable.[4] Avoid using aluminum or galvanized containers.[4]
- Incompatible materials to avoid include strong oxidizing agents, strong acids, and strong bases.[1][5]

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is crucial.

First Aid Measures

The following diagram outlines the initial response to different types of exposure.



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First Aid Procedures

- General Advice: In all cases of exposure, show the safety data sheet to the attending medical professional.[1][3] Immediate medical attention is required.[1][5]
- Skin Contact: Immediately flush the affected area with large amounts of water for at least 15 minutes.[1][5] Remove all contaminated clothing and shoes immediately.[3]
- Eye Contact: Rinse immediately and thoroughly with plenty of water for at least 15 minutes, including under the eyelids.[1][3][5]

- Inhalation: Move the victim to fresh air.[3] If breathing is difficult or has stopped, provide artificial respiration.[3]
- Ingestion: Do NOT induce vomiting.[1][3] Rinse the mouth with water.[3] Never give anything by mouth to an unconscious person.[3]

Spill and Leak Procedures

- Minor Spills: Clean up spills immediately.[4] Avoid breathing vapors and contact with skin and eyes.[4] Absorb the spill with an inert absorbent material and place it in a suitable, closed container for disposal.[1][5]
- Major Spills: Evacuate personnel from the area and move upwind.[4] Alert emergency responders and inform them of the location and nature of the hazard.[4]

Fire-Fighting Measures

- Extinguishing Media: Use dry chemical powder, foam, or carbon dioxide.[4][5]
- Hazardous Combustion Products: Thermal decomposition can produce carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen bromide gas.[1][4][5]
- Fire-Fighting Equipment: Firefighters should wear full body protective clothing and self-contained breathing apparatus (SCBA).[4][5]

Disposal Considerations

- Dispose of **dimethyl bromomalonate** and its containers as hazardous waste.[4]
- All waste disposal must be conducted in accordance with local, state, and federal regulations.[4] Do not allow the chemical to enter drains.[4]

Toxicological Information

While comprehensive toxicological data is not available, **dimethyl bromomalonate** is known to be destructive to the tissues of the mucous membranes and upper respiratory tract. Repeated or prolonged exposure can cause skin irritation, leading to redness, swelling, and scaling.[4] Inhalation may cause lung edema.[4]

Conclusion

Dimethyl bromomalonate is a potent chemical that demands respect and careful handling. By implementing the engineering controls, personal protective equipment, and procedural safeguards outlined in this guide, researchers and scientists can mitigate the risks associated with its use. A proactive and informed approach to safety is paramount when working with such hazardous materials, ensuring a secure environment for groundbreaking scientific advancement.

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